

Methyl(oxolan-2-ylmethyl)amine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl(oxolan-2-ylmethyl)amine

Cat. No.: B1294518

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal risk assessment or the information provided in a Safety Data Sheet (SDS). Always consult the most current SDS for **Methyl(oxolan-2-ylmethyl)amine** before handling this chemical and adhere to all institutional and regulatory safety protocols.

Introduction

Methyl(oxolan-2-ylmethyl)amine, a substituted tetrahydrofuran derivative, is a chemical intermediate utilized in research and development, particularly within the pharmaceutical and drug development sectors. Its structural motif is of interest in the synthesis of novel compounds. This guide provides a comprehensive overview of the known safety, handling, and toxicological information for **Methyl(oxolan-2-ylmethyl)amine**, based on available data. It is crucial to note that detailed toxicological studies for this compound are limited, and therefore, it should be handled with the utmost caution, treating it as a potentially hazardous substance.

Hazard Identification and Classification

Methyl(oxolan-2-ylmethyl)amine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its irritant properties.

GHS Classification

The following table summarizes the GHS classification for **Methyl(oxolan-2-ylmethyl)amine**.
[\[1\]](#)

Hazard Class	Category
Skin irritation	2
Serious eye irritation	2A
Specific target organ toxicity – single exposure (Respiratory system)	3

Hazard Statements and Precautionary Measures

The hazard statements and precautionary measures are derived from the GHS classification and provide a quick reference for the potential dangers and the necessary precautions.

Signal Word: Warning[\[1\]](#)

Hazard Statements (H-Statements):[\[1\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (P-Statements): A comprehensive list of precautionary statements is provided in the table below.[\[1\]](#)

Category	P-Statement	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302 + P352	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER or doctor if you feel unwell.	
P321	Specific treatment (see supplemental first aid instructions on this label).	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	

P362	Take off contaminated clothing and wash before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Detailed quantitative toxicological data for **Methyl(oxolan-2-ylmethyl)amine**, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values, are not currently available in the public domain. The toxicological information is primarily based on its irritant properties as identified in the GHS classification.

Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[\[1\]](#)

Symptoms of Exposure:

- Skin Contact: May result in inflammation characterized by itching, scaling, reddening, blistering, pain, or dryness.[\[1\]](#)
- Eye Contact: May result in redness, pain, or severe eye damage.[\[1\]](#)
- Inhalation: May cause irritation of the lungs and respiratory system.[\[1\]](#)
- Ingestion: Ingestion may cause gastrointestinal irritation, nausea, vomiting and diarrhea.

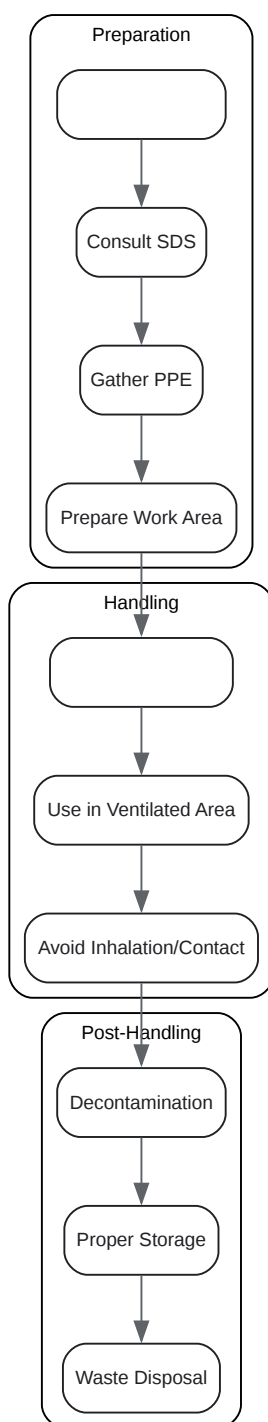
Carcinogenicity: This substance is not classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the National Toxicology Program (NTP).[\[1\]](#)

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure to **Methyl(oxolan-2-ylmethyl)amine**.

Safe Handling Workflow

The following diagram illustrates a recommended workflow for the safe handling of **Methyl(oxolan-2-ylmethyl)amine** in a laboratory setting.



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Figure 1. A generalized workflow for the safe handling of **Methyl(oxolan-2-ylmethyl)amine**.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Methyl(oxolan-2-ylmethyl)amine**:^[1]

- Eye/Face Protection: Chemical safety goggles and/or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area such as a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Storage Conditions

Store **Methyl(oxolan-2-ylmethyl)amine** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.^[1] The storage area should be locked.^[1]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

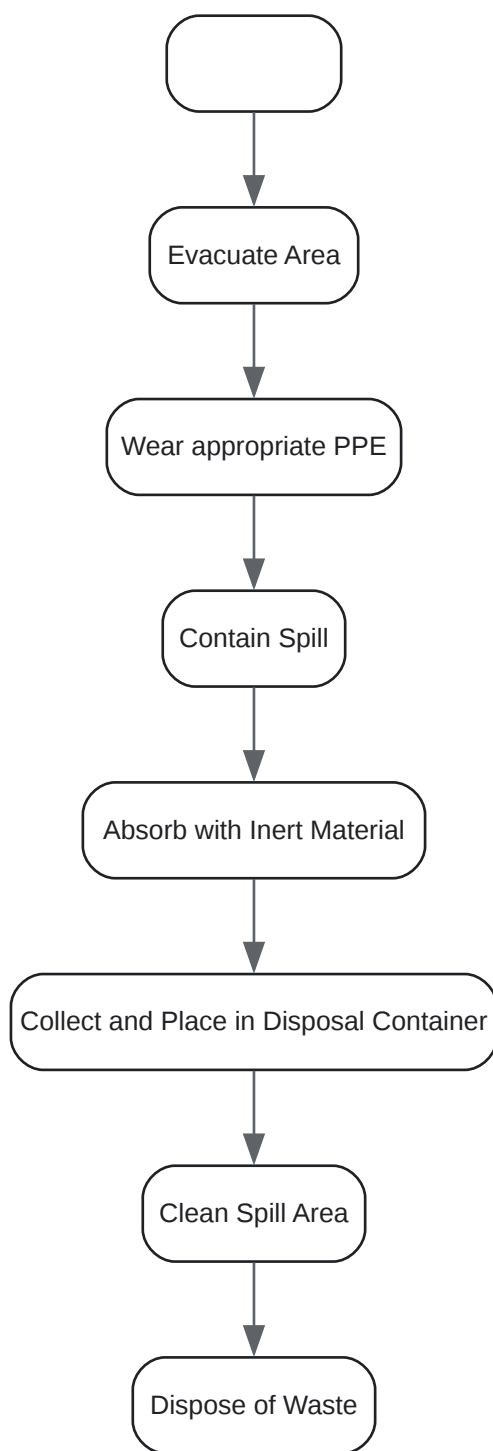
First Aid Measures

The following table outlines the recommended first aid measures in case of exposure.^[1]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.

Spill and Leak Response

The following diagram outlines the logical steps to take in the event of a spill.



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Figure 2. A logical flow diagram for responding to a spill of **Methyl(oxolan-2-ylmethyl)amine**.

In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[1]

Prevent the spill from entering drains or waterways.[1] Absorb the spill with an inert material

(e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[1]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides and nitrogen oxides.[1]
- **Protective Equipment:** Firefighters should wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[1]

Disposal Considerations

Dispose of **Methyl(oxolan-2-ylmethyl)amine** and its container in accordance with local, state, and federal regulations.[1] Do not allow the product to enter drains or waterways.[1]

Conclusion

Methyl(oxolan-2-ylmethyl)amine is a chemical intermediate that requires careful handling due to its irritant properties. While comprehensive toxicological data is not readily available, the existing information from the Safety Data Sheet provides a clear framework for its safe use in a research and development setting. Adherence to the safety protocols outlined in this guide, in conjunction with a thorough review of the SDS and institutional safety policies, is essential for protecting the health and safety of all personnel. Researchers should always operate under the assumption that this compound is potentially hazardous and take all necessary precautions to minimize exposure.

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References

- 1. aksci.com [aksci.com]
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